Spectroscopic Profile of 3-Cyclopentyl-1-propyne: A Technical Guide

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Compound of Interest

Compound Name:	*3-Cyclopentyl-1-propyne*
CAS No.:	*116279-08-4*
Cat. No.:	*B049516*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the terminal alkyne, **3-Cyclopentyl-1-propyne**. Due to the limited availability of experimentally derived public data, this document presents predicted spectroscopic information generated from validated computational models. These predictions, combined with detailed general experimental protocols, offer valuable insights for the characterization and utilization of this compound in research and development.

Physicochemical Properties

3-Cyclopentyl-1-propyne is a flammable liquid with the molecular formula C_8H_{12} and a molecular weight of 108.18 g/mol . It is a useful synthetic building block, particularly in reactions involving its terminal alkyne functionality.

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Property	Value	Reference
CAS Number	116279-08-4	
Molecular Formula	C_8H_{12}	
Molecular Weight	108.18 g/mol	
Density	0.827 g/mL at 25 °C	
Boiling Point	132-134 °C	
Refractive Index	n20/D 1.4490	
SMILES	C#CCC1CCCC1	

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **3-Cyclopentyl-1-propyne**. These values were obtained using computational prediction tools and should be considered as estimates.

^{1}H NMR (Proton Nuclear Magnetic Resonance)

Predicted ^{1}H NMR Spectrum (500 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.25	t	1H	H-1 (≡C-H)
~2.15	d	2H	H-3 (-C≡C-CH_2-)
~1.90	m	1H	H-4 (Cyclopentyl CH)
~1.75-1.50	m	4H	Cyclopentyl CH_2
~1.30-1.10	m	4H	Cyclopentyl CH_2

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance)

Predicted ^{13}C NMR Spectrum (125 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Assignment
~84.0	C-2 (-C≡C-)
~68.0	C-1 (≡C-H)
~40.0	C-4 (Cyclopentyl CH)
~32.0	Cyclopentyl CH_2
~25.0	Cyclopentyl CH_2
~22.0	C-3 (-C≡C-CH_2-)

IR (Infrared) Spectroscopy

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3310	Strong, Sharp	≡C-H stretch (Terminal alkyne)
~2960-2870	Strong	C-H stretch (Cyclopentyl)
~2120	Weak	-C≡C- stretch
~1450	Medium	CH_2 bend (Cyclopentyl)

MS (Mass Spectrometry)

Predicted Mass Spectrometry Fragmentation

m/z	Interpretation
108	$[M]^+$ (Molecular ion)
93	$[M-CH_3]^+$
79	$[M-C_2H_5]^+$
67	$[C_5H_7]^+$ (Cyclopentenyl cation)
41	$[C_3H_5]^+$ (Allyl cation)

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Experimental Protocols

The following are general protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may need to be optimized.

NMR Spectroscopy (^{1}H and ^{13}C)

- Sample Preparation: Dissolve 5-25 mg of **3-Cyclopentyl-1-propyne** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument: A 500 MHz NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum at room temperature.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1 second, and 16-32 scans.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum with proton decoupling.
  - Typical parameters include a 45-degree pulse angle, a relaxation delay of 2 seconds, and 1024-4096 scans.
- Processing: Process the raw data using appropriate software by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shifts relative to the TMS signal (0.00 ppm).

FT-IR Spectroscopy

- Sample Preparation: As **3-Cyclopentyl-1-propyne** is a liquid, a thin film can be prepared by placing a drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Instrument: A Fourier-transform infrared spectrometer.

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- Acquisition:
  - Record a background spectrum of the clean salt plates.
  - Place the sample-loaded plates in the spectrometer and record the sample spectrum.
  - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Processing: The final spectrum is presented in terms of transmittance or absorbance as a function of wavenumber (cm^{-1}).

Mass Spectrometry (Electron Ionization)

- Sample Introduction: Introduce a small amount of the liquid sample into the mass spectrometer, typically via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- Ionization: Utilize electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a quadrupole or time-of-flight (TOF) analyzer.
- Detection: Detect the ions and generate a mass spectrum showing the relative abundance of each ion.

Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound like **3-Cyclopentyl-1-propyne**.

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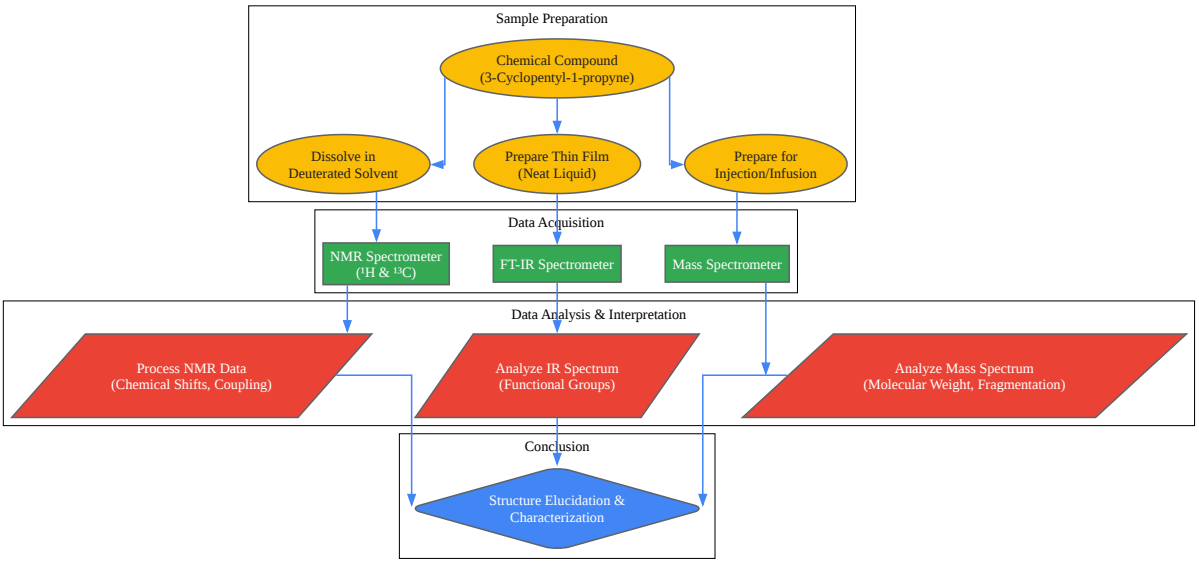

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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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This guide provides a foundational spectroscopic dataset for **3-Cyclopentyl-1-propyne**. While the data presented is based on computational predictions, it serves as a valuable reference for researchers in the fields of organic synthesis, medicinal chemistry, and materials science. Experimental verification of this data is recommended for rigorous structural confirmation.

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